

Application Note: Safe Handling and Storage of 4-(4-Bromobutyl)piperidine Hydrobromide

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Compound of Interest

Compound Name:	4-(4-bromobutyl)piperidine Hydrobromide
CAS No.:	1049728-90-6
Cat. No.:	B1597220

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Executive Summary

4-(4-Bromobutyl)piperidine Hydrobromide (CAS: 1049728-90-6) is a specialized bifunctional building block used primarily in the synthesis of pharmaceutical linkers and neuroactive compounds.[1] Its chemical utility stems from the dual reactivity of the secondary amine (protected as a hydrobromide salt) and the primary alkyl bromide tail.

However, this dual functionality introduces specific hazards.[2] The alkyl bromide moiety renders the compound a potential alkylating agent, capable of reacting with biological nucleophiles (DNA/proteins), while the hydrobromide salt nature makes it hygroscopic and potentially corrosive to mucous membranes. This guide defines the "Defense in Depth" strategy for handling this compound to ensure operator safety and reagent integrity.

Chemical Profile & Hazard Analysis

To handle this compound safely, one must understand the causality between its structure and its hazards.

Physicochemical Properties

Property	Detail	Implication for Handling
Chemical Name	4-(4-Bromobutyl)piperidine Hydrobromide	--
CAS Number	1049728-90-6	Use for accurate inventory tracking.[1]
Molecular Formula	C H BrN HBr	High halogen content (Br).[1]
Molecular Weight	~301.06 g/mol	Heavy atom effect; dense powder.
Physical State	White to off-white solid	Dust generation risk.[1]
Solubility	Water, Methanol, DMSO	Hydrolysis Risk: Avoid aqueous storage.
Reactivity	Alkylating Agent	Genotoxicity Risk: Treat as a potential mutagen.
Hygroscopicity	High (HBr salt)	Absorbs moisture rapidly; degrades to alcohol/HBr.

Critical Hazard Mechanisms[1]

- Alkylating Potential (The "Silent" Killer): The primary alkyl bromide () is susceptible to attack. If absorbed through the skin, it can alkylate DNA bases, posing a long-term genotoxic risk.
- Corrosivity & Irritation: Upon contact with moisture (sweat, tears, lung tissue), the HBr salt dissociates, creating a localized acidic environment (pH < 2), leading to chemical burns or

severe respiratory irritation.

- Thermal Instability: Alkyl halides can eliminate HBr at high temperatures, leading to container pressurization and formation of volatile alkenes.

Engineering Controls & Personal Protective Equipment (PPE)

We utilize a "Zone of Protection" approach. The primary barrier is the engineering control; PPE is the fail-safe.

PPE Matrix

- Respiratory: NIOSH N95 (minimum) for solid handling; Full-face respirator with organic vapor/acid gas cartridges if heating or large-scale dispensing.[1]
- Dermal: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Nitrile (minimum 5 mil) or Neoprene.
 - Rationale: Alkyl bromides can permeate thin nitrile. The air gap between gloves provides breakthrough time monitoring.
- Ocular: Chemical splash goggles. Face shield required if working with >5g quantities.

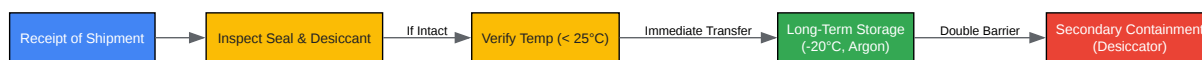
Engineering Controls

- Primary: Chemical Fume Hood with face velocity > 100 fpm.
- Secondary: Glove Box (Inert Atmosphere) is recommended for long-term storage aliquoting to prevent hydrolysis.

Protocol 1: Receipt, Storage, and Stability[1]

Objective: Prevent hydrolysis (degradation to alcohol) and thermal decomposition.

Storage Workflow



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Figure 1: Logic flow for the safe intake and storage of hygroscopic alkyl halides.

Step-by-Step Storage Procedure

- **Inspection:** Upon receipt, inspect the bottle for signs of "caking" (indication of moisture ingress) or yellowing (indication of free bromine/HBr release).
- **Environment:** Store strictly at -20°C.
- **Atmosphere:** The container must be backfilled with Argon or Nitrogen after every use.
- **Secondary Containment:** Place the primary vial inside a secondary jar containing active desiccant (e.g., Drierite or Silica Gel) to create a micro-environment of ~0% humidity.
- **Labeling:** Mark container with: "Moisture Sensitive - Store Cold - Corrosive".

Protocol 2: Safe Handling and Solubilization

Objective: Dissolve the compound without generating dust or triggering exothermic hydrolysis.

Weighing Procedure

- **Equilibration:** Allow the vial to warm to room temperature inside a desiccator before opening.
 - **Why?** Opening a cold vial in humid lab air causes immediate water condensation on the solid, ruining the reagent.
- **Anti-Static Measures:** Use an anti-static gun or ionizer if the powder is fluffy. Static charge can disperse cytotoxic dust into the fume hood airflow.

- Transfer: Use a disposable spatula. Do not return excess material to the stock vial (cross-contamination risk).

Solubilization

- Preferred Solvents: Anhydrous DMF, DMSO, or Methanol.
- Avoid: Water (unless immediate reaction is intended) or unbuffered aqueous solutions.
- Method:
 - Place solid in a round-bottom flask.
 - Purge flask with Nitrogen.
 - Add solvent via syringe through a septum.
 - Note: Dissolution of HBr salts can be slightly endothermic, but subsequent reaction with water is exothermic.

Protocol 3: Reaction Setup & Quenching

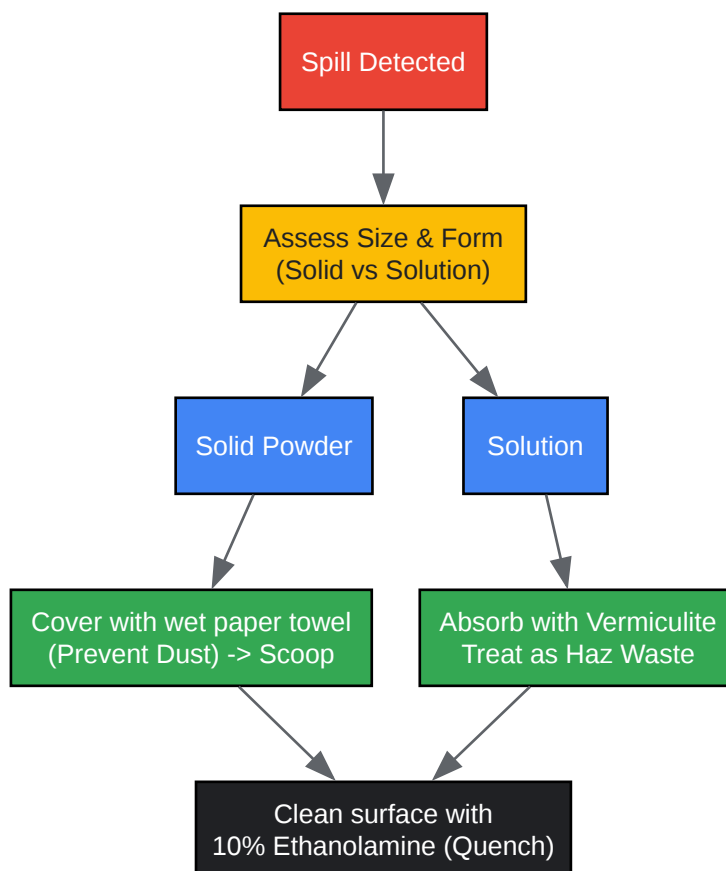
Objective: Manage the alkylation reaction safely.

- Base Addition: When reacting this salt, a base (e.g., Triethylamine, Carbonate) is required to neutralize the HBr and free the amine.
 - Caution: Add base slowly at 0°C. The neutralization of HBr is exothermic. Rapid addition can cause solvent splashing.
- Monitoring: Use LCMS to monitor the disappearance of the bromide.
 - Warning: Do not inject high concentrations of the alkyl bromide directly into GCMS (thermal degradation) or unbuffered HPLC columns (acid damage).
- Quenching Excess Reagent:
 - Never discard unreacted alkyl bromides directly.

- Quench Method: Treat the reaction mixture with an amine-based nucleophile (e.g., Ethanolamine or dilute Ammonia) for 1 hour.[1] This converts the toxic alkyl bromide into a benign amino-alcohol derivative before disposal.

Emergency Response & Waste Disposal

Spill Response Logic



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Figure 2: Decision matrix for responding to spills of alkylating agents.

Exposure First Aid

- Skin Contact: Immediate flush with water for 15 minutes.[3][4][5] Do not use ethanol (increases skin permeability). Consult a physician; delayed burns are possible.
- Eye Contact: Flush with saline/water for 15 minutes.[3][4] Lifting eyelids is crucial.

- Inhalation: Move to fresh air. If wheezing occurs (HBr irritation), seek medical attention.

Disposal[5]

- Classification: Halogenated Organic Waste.
- Segregation: Do not mix with strong oxidizers or strong bases in the waste stream to prevent secondary reactions.
- Labeling: "Contains Alkyl Bromide - Potential Carcinogen."

References

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